

# A Comparative Performance Evaluation of Tallow Amine from Different Suppliers

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## Compound of Interest

Compound Name: Tallow amine

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This guide provides an objective comparison of the performance of **tallow amine** from different suppliers based on key quality parameters. The information presented is intended to assist researchers, scientists, and drug development professionals in making informed decisions when selecting **tallow amine** for their specific applications. **Tallow amine**, a derivative of animal fat, is a crucial intermediate in the synthesis of a wide range of chemicals, including surfactants, corrosion inhibitors, and flotation agents.<sup>[1][2]</sup> The performance of these end products is highly dependent on the quality and purity of the initial **tallow amine**.

## Quantitative Performance Data

The following table summarizes the key performance specifications for primary **tallow amine** from two leading suppliers, Nouryon and Kao Chemicals. These parameters are critical in determining the suitability of the **tallow amine** for various applications.

Performance Parameter	Nouryon (Armeen® TD)	Kao Chemicals (FARMIN T)	Kao Chemicals (FARMIN TD)	Test Method
Total Amine Value (mg KOH/g)	210 - 225	204 - 215	212 - 220	ASTM D2073
Iodine Value (g I <sub>2</sub> /100 g)	40 - 60	38.0 max	38 - 54	ASTM D2075
Color (Gardner)	≤ 2	≤ 3.0	≤ 1.0	ASTM D1544
Primary Amine Content (%)	≥ 98	Not Specified	Not Specified	-
Moisture Content (%)	≤ 0.5	≤ 1.0	≤ 0.20	ASTM E203

## Experimental Protocols

Detailed methodologies for the key experiments cited in the comparison table are outlined below. Adherence to these standardized protocols is crucial for obtaining accurate and reproducible results.

### Determination of Total Amine Value

The total amine value, representing the total basicity of the sample, is determined according to ASTM D2073 - Standard Test Methods for Total, Primary, Secondary, and Tertiary Amine Values of Fatty Amines, Amidoamines, and Diamines by Referee Potentiometric Method.

Principle: The **tallow amine** sample is dissolved in a suitable solvent and titrated with a standardized solution of hydrochloric acid. The endpoint is determined potentiometrically. The total amine value is expressed as the milligrams of potassium hydroxide (KOH) equivalent to the basicity in one gram of the sample.

Brief Protocol:

- A known weight of the **tallow amine** sample is dissolved in isopropyl alcohol.

- The solution is titrated with a standardized solution of hydrochloric acid in isopropyl alcohol.
- The endpoint is detected by a significant change in the potential using a pH meter with a glass and reference electrode system.
- A blank determination is performed, and the total amine value is calculated.

## Determination of Iodine Value

The iodine value is a measure of the degree of unsaturation in the fatty alkyl chains of the **tallow amine** and is determined by the Wijs procedure as described in ASTM D2075 - Standard Test Method for Iodine Value of Fatty Amines, Amidoamines, and Diamines.

Principle: A known weight of the sample is reacted with an excess of iodine monochloride (Wijs solution) in a carbon tetrachloride or chloroform and glacial acetic acid mixture. The unreacted iodine monochloride is then determined by titration with a standard sodium thiosulfate solution.

Brief Protocol:

- An accurately weighed sample is dissolved in glacial acetic acid.
- A precise volume of Wijs solution is added, and the mixture is allowed to react in the dark for a specified time.
- Potassium iodide solution and water are added to the mixture.
- The liberated iodine is titrated with a standardized sodium thiosulfate solution using a starch indicator.
- A blank titration is conducted under the same conditions.
- The iodine value is calculated and expressed as grams of iodine absorbed per 100 grams of the sample.

## Color Measurement (Gardner Scale)

The color of the **tallow amine** is determined using the Gardner color scale as specified in ASTM D1544 - Standard Test Method for Color of Transparent Liquids (Gardner Color Scale).

Principle: The color of the liquid **tallow amine** sample is compared to a series of numbered glass standards. The Gardner color scale ranges from 1 (light yellow) to 18 (deep reddish-brown).

Brief Protocol:

- The **tallow amine** sample is melted if it is solid at room temperature and placed in a clear glass tube of a specified diameter.
- The color of the sample is visually compared with the Gardner color standards by placing them side-by-side and viewing them against a white background with a standard light source.
- The Gardner color number of the standard that most closely matches the sample is reported as the color of the sample.

## Determination of Moisture Content

The moisture content in **tallow amine** is accurately determined using the Karl Fischer titration method, for which guidance can be found in ASTM E203 - Standard Test Method for Water Using Volumetric Karl Fischer Titration.

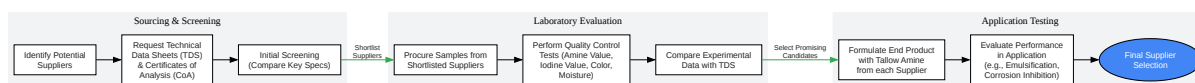
Principle: This method is based on the quantitative reaction of water with an anhydrous solution of sulfur dioxide and iodine in the presence of a buffer that reacts with hydrogen ions.

Brief Protocol:

- A specialized Karl Fischer titrator is used.
- A known volume or weight of the **tallow amine** sample is injected into the titration cell containing the Karl Fischer reagent.
- The reagent is titrated with a standard solution of water in methanol until the endpoint is reached, which is detected electrometrically.
- The amount of water in the sample is calculated based on the titrant consumption.

## Workflow for Tallow Amine Evaluation

The selection of a suitable **tallow amine** supplier involves a systematic evaluation process. The following diagram illustrates a logical workflow from initial supplier screening to final application testing.



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Caption: Workflow for the evaluation and selection of a **tallow amine** supplier.

This guide provides a foundational framework for the performance evaluation of **tallow amine** from different suppliers. For critical applications, it is always recommended to conduct in-house testing to validate the suitability of the chosen product.

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## References

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